

Molecular structure and weight of "2-Hydroxy-5-methyl-3-nitropyridine"

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Compound of Interest

Compound Name: 2-Hydroxy-5-methyl-3-nitropyridine

Cat. No.: B188116

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An In-depth Technical Guide to 2-Hydroxy-5-methyl-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the molecular structure, weight, and physicochemical properties of **2-Hydroxy-5-methyl-3-nitropyridine**. It is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug development. This document collates available data on its chemical identity, properties, and synthetic methods. Due to a lack of specific experimental data in publicly accessible literature, this guide outlines a general workflow for its synthesis and characterization. No significant biological activity or involvement in specific signaling pathways has been reported for this compound.

Chemical Identity and Molecular Structure

2-Hydroxy-5-methyl-3-nitropyridine, with the CAS Number 7464-14-4, is a substituted pyridine derivative. Its IUPAC name is 5-methyl-3-nitro-1H-pyridin-2-one.^[1] This nomenclature indicates that the compound predominantly exists in the pyridin-2-one tautomeric form, which is a common characteristic for 2-hydroxypyridines.

The fundamental structure consists of a pyridine ring substituted with a hydroxyl group at the 2-position, a methyl group at the 5-position, and a nitro group at the 3-position.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	5-methyl-3-nitro-1H-pyridin-2-one [1]
CAS Number	7464-14-4 [1]
Molecular Formula	C ₆ H ₆ N ₂ O ₃ [1]
SMILES String	CC1=CC(=C(N=C1)O)--INVALID-LINK--[O-]
Synonyms	5-Methyl-3-nitro-2-pyridinol, 5-Methyl-3-nitro-2(1H)-pyridone, 6-Hydroxy-5-nitro-3-picoline

Physicochemical Properties

2-Hydroxy-5-methyl-3-nitropyridine is typically a white to yellow or brown crystalline powder. [\[2\]](#) Its solubility in water is limited.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	154.12 g/mol	[1]
Appearance	White to yellow or brown powder/crystal	[2]
Melting Point	179 °C (decomposes)	[2]
Solubility	Sparingly soluble in water	

Note: Some variations in the melting point have been reported in the literature.

Experimental Protocols

While specific, detailed experimental protocols for the synthesis and analysis of **2-Hydroxy-5-methyl-3-nitropyridine** are not readily available in published literature, a general methodology can be inferred from standard organic chemistry practices and related syntheses.

General Synthesis Workflow

The synthesis of substituted nitropyridines often involves the nitration of a corresponding pyridine precursor. A plausible synthetic route for **2-Hydroxy-5-methyl-3-nitropyridine** would start with 2-hydroxy-5-methylpyridine.

Experimental Steps:

- Nitration: The precursor, 2-hydroxy-5-methylpyridine, is dissolved in a suitable solvent, typically a strong acid like sulfuric acid.
- A nitrating agent, such as a mixture of nitric acid and sulfuric acid, is added dropwise to the solution while maintaining a low temperature to control the reaction rate and prevent side reactions.
- The reaction mixture is stirred for a specified period to ensure complete nitration.
- Work-up: The reaction is quenched by carefully pouring the mixture over ice.
- The resulting precipitate, **2-Hydroxy-5-methyl-3-nitropyridine**, is collected by filtration.
- Purification: The crude product is purified by recrystallization from an appropriate solvent to yield the final product.

Characterization Methods

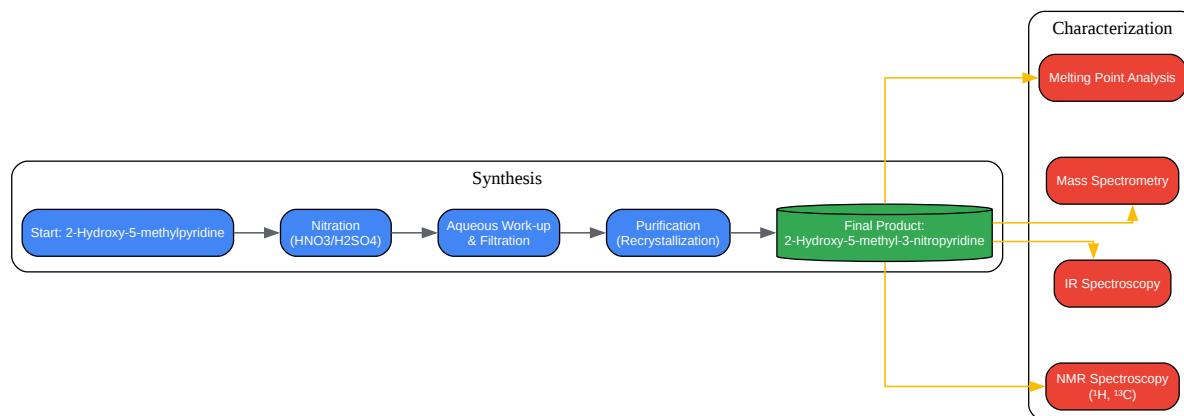
The identity and purity of the synthesized compound would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectra would be recorded to confirm the chemical structure by analyzing the chemical shifts and coupling constants of the protons and carbons.

- Infrared (IR) Spectroscopy: IR spectroscopy would be used to identify the characteristic functional groups present in the molecule, such as the hydroxyl, nitro, and methyl groups, as well as the pyridine ring vibrations.
- Mass Spectrometry (MS): Mass spectrometry would be employed to determine the molecular weight of the compound and to analyze its fragmentation pattern, further confirming its structure.
- Melting Point Analysis: The melting point of the purified product would be measured and compared with literature values to assess its purity.

Logical Workflow for Synthesis and Characterization

The following diagram illustrates a logical workflow for the synthesis and characterization of **2-Hydroxy-5-methyl-3-nitropyridine**.



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Synthesis and Characterization Workflow for 2-Hydroxy-5-methyl-3-nitropyridine.

Biological Activity and Signaling Pathways

Currently, there is a lack of significant published data on the biological activity of **2-Hydroxy-5-methyl-3-nitropyridine**. While some sources suggest its potential use as an intermediate in the synthesis of biologically active molecules, such as transglutaminase 2 (TG2) inhibitors, direct evidence of its own biological function or its involvement in specific signaling pathways is not available.[2] Further research is required to explore the pharmacological potential of this compound.

Conclusion

2-Hydroxy-5-methyl-3-nitropyridine is a well-defined chemical entity with established structural and basic physicochemical properties. While detailed experimental protocols and biological activity data are scarce in the public domain, this guide provides a foundational understanding of the compound and a logical approach to its synthesis and characterization. This information can serve as a valuable starting point for researchers interested in exploring the potential applications of this molecule in medicinal chemistry and materials science.

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References

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